

Technical Whitepaper: Structural Dynamics and Synthetic Utility of 2-(2-Methylcyclopropyl)ethanol

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Compound of Interest

Compound Name: 2-(2-Methylcyclopropyl)ethan-1-ol

Cat. No.: B12997571

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Executive Summary

2-(2-Methylcyclopropyl)ethanol (CAS 408514-41-0) represents a critical structural motif in modern drug discovery, serving as a robust bioisostere for flexible alkyl chains and unsaturated alkene linkers. By incorporating the cyclopropane ring, this scaffold introduces defined conformational constraints and enhances metabolic stability against cytochrome P450-mediated oxidation. This guide provides a comprehensive technical analysis of its chemical structure, stereochemical dynamics, synthetic methodologies, and applications in fragment-based drug design (FBDD).

Chemical Structure & Stereochemistry[1]

Core Connectivity and Nomenclature

The molecule consists of a cyclopropane ring substituted at the C1 and C2 positions.

- Position 1: Substituted with a 2-hydroxyethyl group ($-\text{CH}_2\text{CH}_2\text{OH}$).
- Position 2: Substituted with a methyl group ($-\text{CH}_3$).

- Formula: $C_6H_{12}O$ [1]
- Molecular Weight: 100.16 g/mol [1][2]

Unlike its isomer 2-(1-methylcyclopropyl)ethanol (CAS 19687-04-8), where both substituents reside on the same carbon (geminal), the 1,2-substitution pattern of 2-(2-methylcyclopropyl)ethanol creates two chiral centers, leading to distinct stereochemical outcomes that drive biological activity.

Stereoisomerism

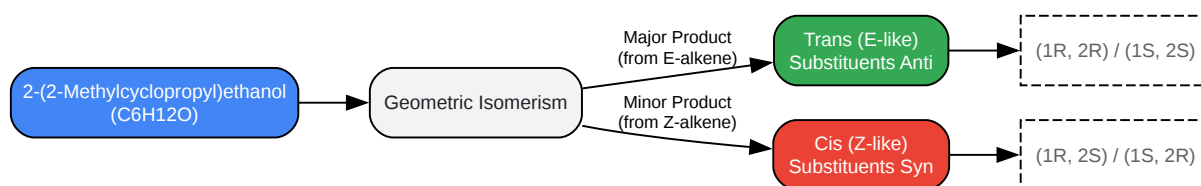
The 1,2-disubstitution pattern generates two geometric isomers (cis and trans), each existing as a pair of enantiomers.

- Trans-Isomers (Thermodynamically Favored): The bulky ethanol and methyl groups are on opposite faces of the ring, minimizing steric strain.
 - (1R, 2R)-2-(2-methylcyclopropyl)ethanol
 - (1S, 2S)-2-(2-methylcyclopropyl)ethanol
- Cis-Isomers: Both groups occupy the same face, leading to higher steric repulsion.
 - (1R, 2S)-2-(2-methylcyclopropyl)ethanol
 - (1S, 2R)-2-(2-methylcyclopropyl)ethanol

In medicinal chemistry, the trans-isomer is frequently preferred for its ability to mimic the E-alkene geometry while providing metabolic protection.

Conformational Analysis

The cyclopropane ring acts as a "rigid kink," enforcing a bond angle of 60° internally but projecting substituents at specific vectors ($\sim 120^\circ$ relative to the ring plane). This restricts the conformational freedom of the ethanol side chain compared to a saturated n-pentyl chain, reducing the entropic penalty upon binding to a protein target.



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Figure 1: Stereochemical hierarchy of 2-(2-methylcyclopropyl)ethanol. The trans-isomer is generally the primary synthetic target for mimicking extended alkyl chains.

Synthetic Methodologies

To ensure high purity and stereocontrol, two primary routes are recommended. The choice depends on the availability of starting materials and the requirement for enantiopurity.

Pathway A: Furukawa-Modified Simmons-Smith Cyclopropanation

This is the most direct route for accessing the racemic scaffold. It utilizes the Furukawa modification ($\text{Et}_2\text{Zn}/\text{CH}_2\text{I}_2$) rather than the traditional Zn-Cu couple, offering better reproducibility and safety profiles.

- Precursor: Hex-4-en-1-ol (CAS 6126-50-7).
- Reagents: Diethylzinc (Et_2Zn), Diiodomethane (CH_2I_2), Dichloromethane (DCM).
- Mechanism: The reaction proceeds via a zinc-carbenoid intermediate. Although the hydroxyl group is remote (bishomoallylic position), the reaction efficiently cyclopropanates the double bond.
- Stereocontrol: The stereochemistry of the starting alkene is conserved.
 - (E)-Hex-4-en-1-ol → Trans-2-(2-methylcyclopropyl)ethanol.
 - (Z)-Hex-4-en-1-ol → Cis-2-(2-methylcyclopropyl)ethanol.

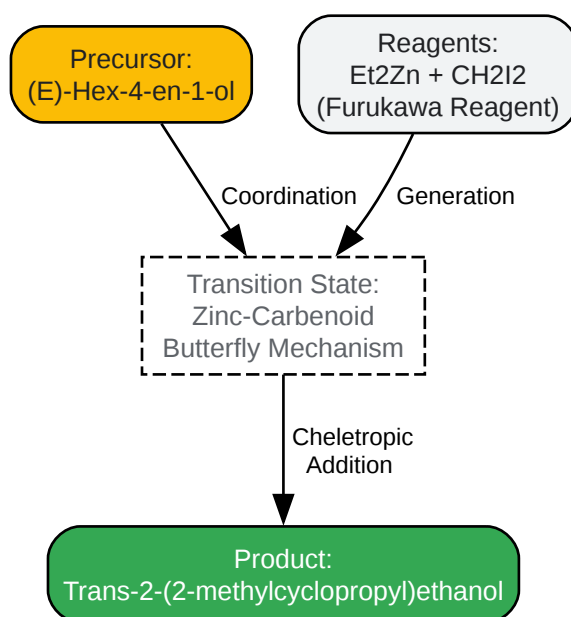
Protocol:

- Inert Atmosphere: Flame-dry a round-bottom flask and purge with Argon.
- Reagent Prep: Add DCM and 1.0 eq of (E)-hex-4-en-1-ol. Cool to 0°C.[3]
- Carbenoid Formation: Carefully add 2.2 eq of Et₂Zn (1.0 M in hexanes) followed by dropwise addition of 2.2 eq CH₂I₂. Caution: Exothermic.
- Reaction: Allow to warm to room temperature and stir for 12-18 hours.
- Quench: Quench carefully with saturated NH₄Cl solution.
- Purification: Extract with DCM, dry over MgSO₄, and purify via silica gel chromatography (Hexane/EtOAc gradient).

Pathway B: Arndt-Eistert Homologation (Enantioselective)

For applications requiring a specific enantiomer, starting from the commercially available chiral acid is superior to attempting chiral resolution of the alcohol.

- Precursor: (1R, 2R)-2-methylcyclopropanecarboxylic acid.
- Steps:
 - Acid Activation: Convert acid to acid chloride (SOCl₂).
 - Diazoketone Formation: React with diazomethane (CH₂N₂) or TMS-diazomethane.
 - Wolff Rearrangement: Ag(I) catalyzed rearrangement in the presence of water/alcohol to form the homologated ester/acid.
 - Reduction: Reduce the homologated ester using LiAlH₄ to yield the final ethanol derivative.



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Figure 2: The Furukawa-modified Simmons-Smith reaction pathway, highlighting the conservation of alkene stereochemistry.

Physicochemical Characterization

Reliable identification of 2-(2-methylcyclopropyl)ethanol relies on observing the unique high-field resonance of cyclopropyl protons in NMR spectroscopy.

Predicted NMR Data (CDCl₃)

Proton Environment	Chemical Shift (δ ppm)	Multiplicity	Integration	Note
Cyclopropyl CH ₂	-0.1 – 0.6	Multiplet	2H	Highly shielded, diagnostic.
Cyclopropyl CH	0.3 – 0.8	Multiplet	2H	Ring methines.
Methyl (-CH ₃)	0.9 – 1.1	Doublet	3H	Attached to ring.
Chain (-CH ₂ -)	1.3 – 1.6	Multiplet	2H	C2 of ethanol chain.
Hydroxymethyl (-CH ₂ OH)	3.6 – 3.7	Triplet	2H	Deshielded by oxygen.

Key Properties

- Boiling Point: ~160°C (Estimated at 760 mmHg).
- Density: ~0.88 g/cm³.
- Solubility: Soluble in alcohols, DCM, DMSO; sparingly soluble in water.

Applications in Medicinal Chemistry

Bioisosterism and Metabolic Stability

The 2-(2-methylcyclopropyl)ethanol scaffold is a potent bioisostere for:

- Cis-Alkenes: It mimics the geometry of a Z-double bond but lacks the reactivity toward electrophiles or oxidation.
- Isopropyl Groups: It provides similar steric bulk but with a distinct vector orientation.

Metabolic Blockade: Aliphatic chains are prone to rapid oxidation by Cytochrome P450 enzymes (omega and omega-1 oxidation). Replacing a -CH₂-CH₂- segment with a cyclopropyl ring removes the abstractable hydrogens or sterically hinders the approach of the heme-iron center, significantly extending the half-life (

) of the drug candidate.

Fragment-Based Drug Discovery (FBDD)

Due to its low molecular weight (100.16 Da) and distinct 3D shape, this molecule serves as an excellent "fragment" for probing hydrophobic pockets adjacent to polar binding sites. It allows researchers to grow molecules that access specific sub-pockets without incurring a heavy molecular weight penalty, adhering to the "Rule of Three."

References

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Sources

- [1. 2-\(1-Methyl-cyclopropyl\)-ethanol 97% | CAS: 19687-04-8 | AChemBlock \[achemblock.com\]](#)
- [2. opendata.uni-halle.de \[opendata.uni-halle.de\]](#)
- [3. Making sure you're not a bot! \[academiccommons.columbia.edu\]](#)
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